

Application Note: Detection of L-threo-Lysosphingomyelin (d18:1) in Cerebrospinal Fluid

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Compound of Interest

Compound Name: *L-threo Lysosphingomyelin (d18:1)*

Cat. No.: B3026353

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Introduction

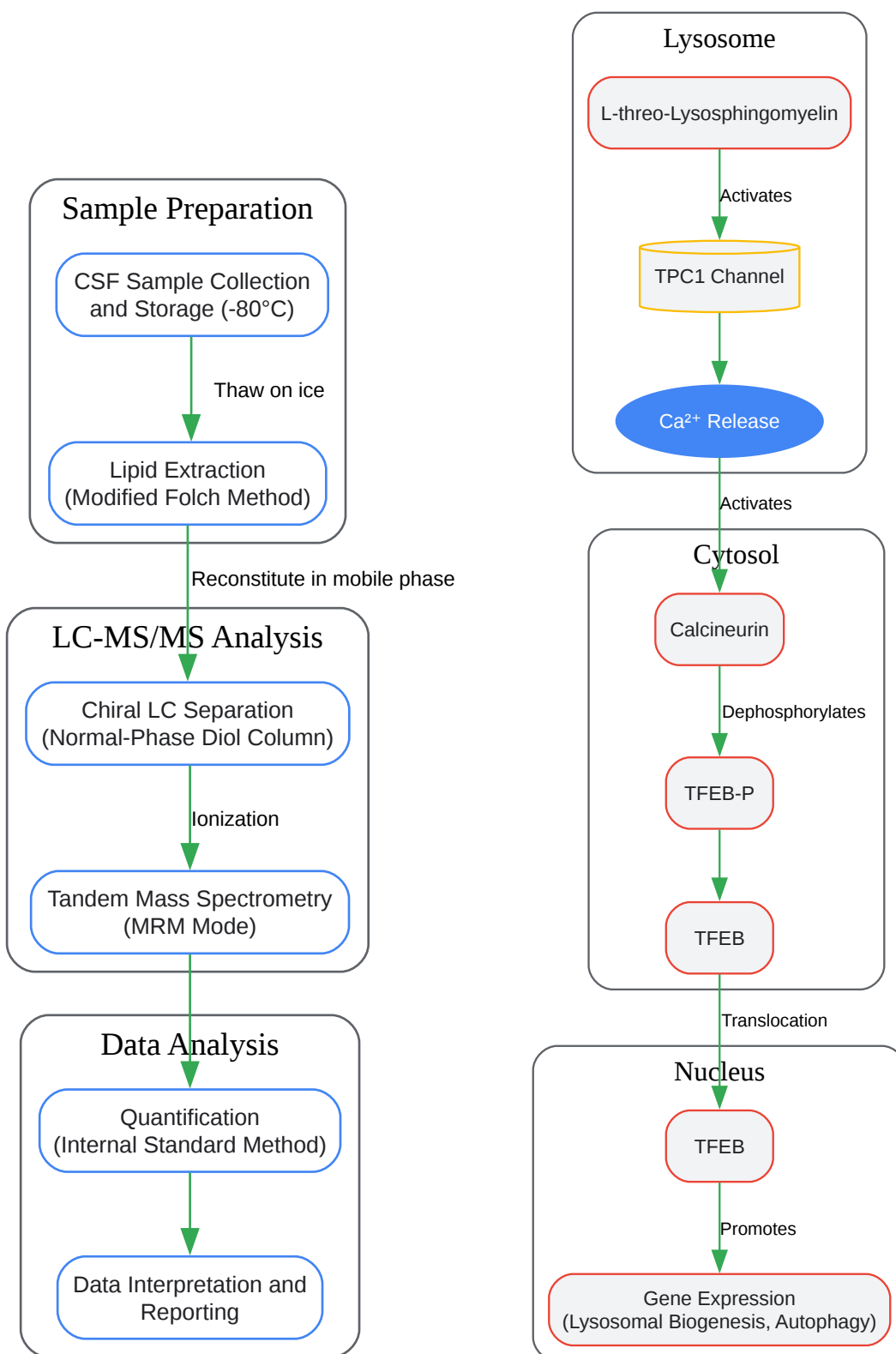
L-threo-Lysosphingomyelin (d18:1) is a stereoisomer of lysosphingomyelin, a bioactive lipid that acts as an intracellular and extracellular signaling molecule.^[1] Both the L-threo and the naturally occurring D-erythro isomers can function as second messengers by inducing the release of calcium from internal stores.^[1] The stereochemistry of lysosphingomyelin is critical, as extracellular effects appear to be stereospecific.^[1] Alterations in sphingolipid metabolism have been implicated in the pathophysiology of various neurodegenerative diseases, making the specific detection of sphingolipid isomers in cerebrospinal fluid (CSF) a promising area for biomarker discovery and drug development. This application note provides a detailed protocol for the extraction and quantification of L-threo-lysosphingomyelin (d18:1) in human CSF using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Overview

This method describes a comprehensive workflow for the sensitive and specific detection of L-threo-lysosphingomyelin (d18:1) in cerebrospinal fluid. The protocol includes detailed steps for lipid extraction from CSF samples, followed by a robust LC-MS/MS analysis for the quantification of the target analyte. A key aspect of this protocol is the proposed method for the

chromatographic separation of L-threo and D-erythro diastereomers, which is crucial for accurate quantification of the specific L-threo isomer.

Experimental Workflow



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References

- 1. Chiral clues to lipid identity - PMC [pmc.ncbi.nlm.nih.gov]
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